

Application Notes and Protocols for AVN-492 cAMP Assay

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for determining the potency of **AVN-492** as a 5-HT6 receptor antagonist by measuring its ability to inhibit serotonin-induced cyclic AMP (cAMP) production in a cell-based assay.

Introduction

AVN-492 is a highly potent and selective antagonist of the serotonin 6 (5-HT6) receptor.[1][2][3] The 5-HT6 receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand serotonin, stimulates adenylyl cyclase to increase intracellular levels of the second messenger cAMP. By blocking this interaction, **AVN-492** can inhibit the production of cAMP. This makes a cAMP assay an effective method for quantifying the antagonist activity of **AVN-492** at the 5-HT6 receptor. The data presented here demonstrates the utility of a competitive inhibition cAMP assay for characterizing the pharmacological properties of **AVN-492**.

Data Presentation

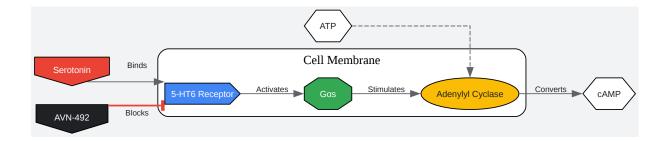


Parameter	Value	Cell Line	Agonist
AVN-492 Ki (5-HT6R)	91 pM	HEK293	Serotonin
AVN-492 Ki (5- HT2BR)	170 nM	CHO-K1	α-Me-serotonin

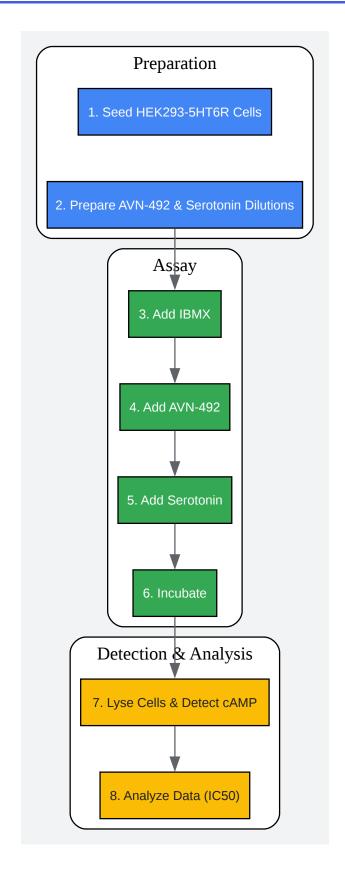
Signaling Pathway

The following diagram illustrates the signaling pathway of the 5-HT6 receptor and the mechanism of action of **AVN-492**.









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References

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- 2. AVN-492, A Novel Highly Selective 5-HT6R Antagonist: Preclinical Evaluation PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. forum.schizophrenia.com [forum.schizophrenia.com]
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